

# (4-Hydroxy-3-methoxyphenyl)boronic acid

## structural formula and molecular weight

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### Compound of Interest

Compound Name:	(4-Hydroxy-3-methoxyphenyl)boronic acid
Cat. No.:	B062145

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### An In-depth Technical Guide to (4-Hydroxy-3-methoxyphenyl)boronic Acid

This technical guide provides a comprehensive overview of the chemical and physical properties of **(4-Hydroxy-3-methoxyphenyl)boronic acid**, a compound of interest for researchers, scientists, and professionals in the field of drug development.

## Chemical Identity and Properties

**(4-Hydroxy-3-methoxyphenyl)boronic acid**, also known as 3-Methoxy-4-hydroxyphenylboronic acid, is an organic compound featuring a benzene ring substituted with hydroxyl, methoxy, and boronic acid functional groups.<sup>[1]</sup> Its chemical structure is foundational to its utility in various chemical syntheses.

## Quantitative Data Summary

The key quantitative data for **(4-Hydroxy-3-methoxyphenyl)boronic acid** are summarized in the table below for ease of reference and comparison.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>9</sub> BO <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	167.96 g/mol	<a href="#">[2]</a> <a href="#">[4]</a>
	167.955 g/mol	<a href="#">[3]</a>
	167.9550	<a href="#">[1]</a>
CAS Number	182344-21-4	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
IUPAC Name	(4-hydroxy-3-methoxyphenyl)boronic acid	<a href="#">[2]</a>
SMILES	B(C1=CC(=C(C=C1)O)OC)(O)O	<a href="#">[2]</a>

## Structural Formula

The structural formula of **(4-Hydroxy-3-methoxyphenyl)boronic acid** is depicted in the diagram below, illustrating the arrangement of its constituent atoms.

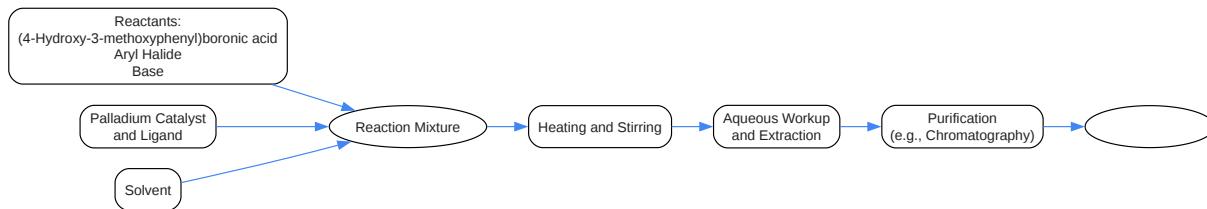
Structural formula of **(4-Hydroxy-3-methoxyphenyl)boronic acid**.

## Experimental Protocols

Detailed experimental protocols for the synthesis and specific reactions of **(4-Hydroxy-3-methoxyphenyl)boronic acid** are typically proprietary or published in peer-reviewed scientific literature and are not available in general public domains. However, a common application of its derivatives, such as the pinacol ester, is in Suzuki-Miyaura cross-coupling reactions.[\[6\]](#)

## General Workflow for a Suzuki-Miyaura Cross-Coupling Reaction

The following diagram illustrates a generalized workflow for a Suzuki-Miyaura cross-coupling reaction, a common application for arylboronic acids.



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Generalized workflow for a Suzuki-Miyaura cross-coupling reaction.

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## References

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